

An In-depth Technical Guide to the Physical and Chemical Properties of Diphenylsilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diphenyl-silane

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Introduction

Diphenylsilane ((C₆H₅)₂SiH₂) is an organosilicon compound that serves as a versatile reagent and intermediate in a multitude of chemical transformations.^[1] Its unique reactivity, stemming from the presence of silicon-hydrogen bonds influenced by two phenyl groups, makes it a valuable tool in organic synthesis and materials science.^[1] This guide provides a comprehensive overview of the physical and chemical properties of diphenylsilane, detailed experimental protocols, and a summary of its key applications.

Core Physical and Chemical Properties

Diphenylsilane is a colorless, odorless liquid under standard conditions.^{[1][2][3]} It is stable under a dry, inert atmosphere but is sensitive to moisture and air.^{[3][4]} Key quantitative properties are summarized in the tables below for easy reference.

Physical Properties of Diphenylsilane

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₂ Si	[1][2][3][5][6][7]
Molecular Weight	184.31 g/mol	[1][3][5][6][7][8]
Appearance	Clear, colorless liquid	[1][2][3]
Odor	Odorless	[2]
Melting Point	< 20 °C	[1][3]
Boiling Point	95-97 °C at 13 mmHg	[3][8][9][10]
126-128 °C at 12 mmHg	[1]	
127 °C at 12 mmHg		
Density	0.990 g/mL	
0.993 g/mL at 25 °C	[3][8][9][10]	
Refractive Index (n ₂₀ /D)	1.579	
Flash Point	98 °C (208.4 °F) - closed cup	[2][10]
209 °F	[3]	
Vapor Density	6.36	

Chemical and Safety Properties of Diphenylsilane

Property	Description	Source(s)
Stability	Stable under normal conditions in sealed containers under a dry, inert atmosphere.[2][4]	[2][4]
Reactivity	Decomposes in water.[3] Can generate hydrogen when exposed to alkalis and protic materials in the presence of metal salts.[4]	[3][4]
Conditions to Avoid	Exposure to moist air or water, heat, open flames, and sparks.[2][4]	[2][4]
Incompatible Materials	Strong oxidizing agents, alkalis, metal salts, and precious metals.[2][4]	[2][4]
Hazardous Decomposition Products	Upon combustion, may produce carbon monoxide, carbon dioxide, and silicon dioxide.[11]	[11]
Hazard Statements	Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.	[2][11][12]

Experimental Protocols

Detailed methodologies for the synthesis and purification of diphenylsilane are crucial for obtaining high-purity material for research and development.

Synthesis of Diphenylsilane from Diphenyldichlorosilane

A common laboratory-scale synthesis of diphenylsilane involves the reduction of diphenyldichlorosilane.[13]

Materials and Equipment:

- Diphenyldichlorosilane (Ph_2SiCl_2)
- Lithium aluminum hydride (LiAlH_4) or Calcium Hydride (CaH_2)[13]
- Anhydrous diethyl ether or Diethylene glycol dimethyl ether[13]
- Four-neck round-bottom flask
- Mechanical stirrer
- Reflux condenser
- Dropping funnel
- Nitrogen or Argon gas inlet
- Heating mantle
- Ice bath
- Separatory funnel
- Anhydrous sodium sulfate
- Rotary evaporator
- Distillation apparatus

Procedure:

- A four-neck round-bottom flask equipped with a mechanical stirrer, reflux condenser, dropping funnel, and a nitrogen inlet is thoroughly dried and flushed with nitrogen.
- Lithium aluminum hydride (or Calcium Hydride) is suspended in anhydrous diethyl ether (or diethylene glycol dimethyl ether) in the flask under a nitrogen atmosphere.[13]

- A solution of diphenyldichlorosilane in anhydrous diethyl ether is added dropwise to the stirred suspension at a controlled temperature (e.g., 0 °C).[13]
- After the addition is complete, the reaction mixture is stirred at room temperature or heated to reflux for several hours to ensure the reaction goes to completion.[13] The reaction progress can be monitored by thin-layer chromatography (TLC).[3]
- The reaction is then carefully quenched by the slow addition of water or a dilute acid solution under cooling with an ice bath.
- The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with water, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure using a rotary evaporator.
- The crude diphenylsilane is then purified by vacuum distillation.[3]

Purification of Diphenylsilane

Purification is critical to remove any unreacted starting materials or byproducts.

Procedure:

- The crude diphenylsilane is dissolved in diethyl ether.
- The ether solution is washed with a cold, dilute acetic acid solution, followed by washing with water until the washings are neutral.[3]
- The organic layer is dried over anhydrous sodium sulfate.[3]
- The diethyl ether is removed by evaporation.
- The residual oil is distilled under reduced pressure to yield pure diphenylsilane.[3] It is important to note that distillation at atmospheric pressure can lead to decomposition.[3]

Chemical Reactivity and Applications

Diphenylsilane is a versatile reducing agent in organic synthesis. It is particularly useful for the hydrosilylation of carbonyl compounds, a reaction that can be catalyzed by various transition metal complexes.[14] This reaction is a key step in the synthesis of alcohols from aldehydes and ketones.

Furthermore, diphenylsilane is employed in radical chain reactions for the deoxygenation of alcohols and dehalogenation of bromo and iodo compounds.[3] It also finds application in the synthesis of silicone polymers, where it acts as a precursor to introduce phenyl groups, enhancing the thermal stability and mechanical properties of the resulting materials.[1]

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and purification of diphenylsilane.



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Caption: Workflow for the synthesis and purification of diphenylsilane.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical and Chemical Properties of Diphenylsilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7780646#physical-and-chemical-properties-of-diphenyl-silane]

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